

Cost-Effectiveness of Calcium Sucrose Phosphate in Dental Remineralization: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Calcium sucrose phosphate

Cat. No.: B084505

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

The management of non-cavitated carious lesions has shifted towards non-invasive approaches, emphasizing the use of remineralizing agents to halt or reverse the demineralization process. Among these agents, **calcium sucrose phosphate** (CaSP) has emerged as a promising technology. This guide provides an objective comparison of the performance of CaSP against other common remineralizing agents, supported by experimental data, to inform research and development in the dental field. While direct and formal cost-effectiveness studies are limited, this analysis considers the efficacy of CaSP in relation to its standing as a specialized dental care product, likely positioned at a higher price point than conventional fluoride toothpaste but potentially competitive with other advanced remineralizing technologies. An in-vitro study has suggested that CaSP could be a viable, cost-effective alternative to Casein Phosphopeptide-Amorphous Calcium Phosphate (CPP-ACP).[1]

Mechanism of Action: A Comparative Overview

Remineralizing agents function by creating a supersaturated environment of calcium and phosphate ions around the tooth enamel, facilitating the rebuilding of the mineral structure.

- **Calcium Sucrose Phosphate** (CaSP): This agent is highly soluble in water and releases a high concentration of calcium (10-12%) and phosphate (8-10%) ions.[2][3] The sucrose phosphate component can adsorb to the enamel surface, creating a localized supersaturated

environment that promotes the remineralization process through a common ion effect.^[2]
This mechanism helps to reduce the acid solubility of enamel and inhibit plaque formation.^[2]
^[3]

- **Fluoride:** Considered the gold standard in caries prevention, fluoride works by forming fluorapatite, a more acid-resistant mineral than the natural hydroxyapatite in enamel. However, its efficacy is dependent on the availability of calcium and phosphate ions in saliva.
^[4]
- **Casein Phosphopeptide-Amorphous Calcium Phosphate (CPP-ACP):** Derived from milk protein, CPP stabilizes high concentrations of calcium and phosphate ions in an amorphous, bioavailable form. The CPP molecules bind to the tooth surface, releasing the ions directly into the enamel subsurface to promote remineralization.
- **Nano-hydroxyapatite (nHAp):** This synthetic form of hydroxyapatite is composed of nano-sized particles that can directly fill the micropores in demineralized enamel, acting as a template for further crystal growth.

Quantitative Performance Data

The following tables summarize the key findings from in-vitro studies comparing the remineralizing efficacy of CaSP with other agents.

Table 1: Comparison of Surface Microhardness (Vickers Hardness Number - VHN)

Remineralizing Agent	Baseline (Demineralized) VHN (Mean \pm SD)	Post-Remineralization VHN (Mean \pm SD)	Percentage of Surface Hardness Recovery (%SHR)	Study
Calcium Sucrose Phosphate (Enafix)	25.33 \pm 2.45	311.67 \pm 11.23	88.64	Sebastian R, et al. (2022)
CPP-ACP with Fluoride (GC Tooth Mousse Plus)	25.33 \pm 2.45	234.54 \pm 10.51	66.86	Sebastian R, et al. (2022)
Silver Diamine Fluoride	25.33 \pm 2.45	298.76 \pm 12.34	84.89	Sebastian R, et al. (2022)
Chitosan Toothpaste	25.33 \pm 2.45	256.43 \pm 11.87	72.88	Sebastian R, et al. (2022)

Table 2: Comparison of Enamel Remineralization using Micro-CT

Remineralizing Agent	Change in Enamel Volume (Mean Difference from Control)	p-value (vs. Control)	Change in Enamel Mineral Density (Mean Difference from CaSP)	p-value (vs. CaSP)	Study
Calcium Sucrose Phosphate (CaSP)	-1.27983	0.026	-	-	Thorat SU, et al. (2024)[1]
CPP-ACP	-0.24167	0.655	6.33233	0.045	Thorat SU, et al. (2024)[1]

Table 3: Comparison of Mineral Content Post-Remineralization

Remineralizing Agent	Change in Calcium Content (%)	Change in Phosphorus Content (%)	Change in Ca/P Ratio	Study
Sodium Monofluorophosphate	Significant Increase	Significant Increase	Increased	Hegde S, et al. (2020)[5]
Amine Fluoride	Increased	Increased	Increased	Hegde S, et al. (2020)[5]
Calcium Sucrose Phosphate	No Significant Change	No Significant Change	Maximum Increase	Hegde S, et al. (2020)[5]
Control (No Treatment)	Decreased	No Significant Change	Decreased	Hegde S, et al. (2020)[5]

Experimental Protocols

The following are detailed methodologies from key in-vitro studies that evaluated the efficacy of CaSP and other remineralizing agents.

In-Vitro Study on Surface Microhardness

- Objective: To compare the remineralizing potential of different agents on artificially demineralized enamel.
- Methodology:
 - Sample Preparation: Eighty enamel samples were prepared from sound human molars and embedded in acrylic resin.
 - Baseline Microhardness: The initial surface microhardness of each sample was measured using a Vickers microhardness tester.
 - Demineralization: The samples were immersed in a demineralizing solution for 96 hours to create artificial carious lesions. The post-demineralization microhardness was then

measured.

- Remineralization: The samples were divided into four groups (n=20 each):
 - Group 1: Casein Phosphopeptide Amorphous Calcium Phosphate with Fluoride (CPP-ACPF)
 - Group 2: **Calcium Sucrose Phosphate** (Enafix)
 - Group 3: Silver Diamine Fluoride
 - Group 4: Chitosan Toothpaste
- pH Cycling: The samples were subjected to a pH cycling regimen for 28 days, alternating between immersion in the respective remineralizing agent slurry and a demineralizing solution.
- Final Microhardness: After the pH cycling, the final surface microhardness was measured.
- Data Analysis: The percentage of surface hardness recovery (%SHR) was calculated for each group and statistically analyzed.

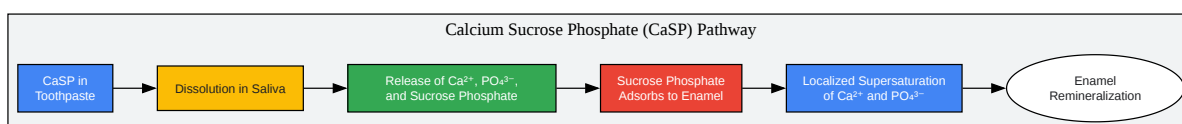
In-Vitro Study using Micro-Computed Tomography (Micro-CT)

- Objective: To evaluate the three-dimensional remineralization efficacy of CaSP and CPP-ACP on artificial carious lesions.[\[1\]](#)
- Methodology:
 - Sample Preparation: Eighteen enamel slabs were prepared from caries-free human premolars.[\[1\]](#)
 - Demineralization: The enamel slabs were immersed in a demineralizing solution for 72 hours to create artificial white spot lesions.[\[1\]](#)
 - Grouping: The slabs were divided into three groups (n=6 each): Control, CaSP, and CPP-ACP.[\[1\]](#)

- Remineralization Treatment: The respective toothpastes were applied to the enamel slabs for 13 days.[1]
- Micro-CT Analysis: Micro-CT scanning was performed to assess the changes in enamel volume and mineral density.[1]
- Data Analysis: Statistical analysis was conducted using paired t-tests and one-way ANOVA to compare the changes between the groups.[1]

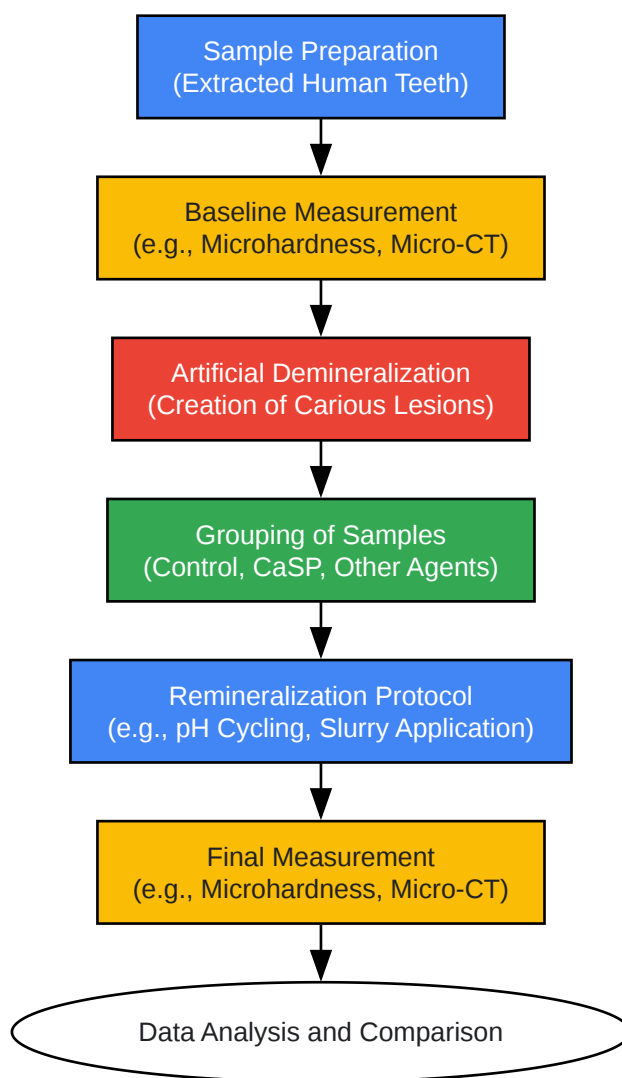
Visualizing the Pathways and Processes

To better understand the mechanisms and workflows, the following diagrams are provided.



[Click to download full resolution via product page](#)

CaSP Remineralization Pathway



[Click to download full resolution via product page](#)

In-Vitro Experimental Workflow

Conclusion

The available in-vitro evidence suggests that **calcium sucrose phosphate** is an effective remineralizing agent, demonstrating comparable, and in some measures, superior performance to other established agents like CPP-ACP and fluoride. Specifically, CaSP has shown a significant ability to increase surface microhardness and promote changes in enamel volume indicative of remineralization.

While a definitive cost-effectiveness analysis requires dedicated economic studies, the efficacy data positions CaSP as a potent alternative in the non-invasive management of early carious

lesions. For drug development professionals, these findings underscore the potential of CaSP as a key ingredient in advanced oral care formulations. Further clinical research is warranted to translate these in-vitro findings into real-world clinical outcomes and to conduct formal economic evaluations to solidify its place in the hierarchy of remineralizing therapies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Evaluating the Remineralizing Effects of Calcium Sucrose Phosphate and Casein Phosphopeptide-Amorphous Calcium Phosphate Toothpastes on Artificial Carious Lesions Using Micro-computed Tomography: An In Vitro Investigation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Role of calcium sucrose phosphate (CaSP) in dental carries - J Orofac Health Sci [johs.in]
- 3. johs.in [johs.in]
- 4. Efficacy of a Calcium Sucrose Phosphate Based Toothpaste in Elevating the Level of Calcium, Phosphate Ions in Saliva and Reducing Plaque: A Clinical Trial - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. Remineralizing Effectiveness of Calcium Sucrose Phosphate and Fluoride Dentifrices: An In vitro Study - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [Cost-Effectiveness of Calcium Sucrose Phosphate in Dental Remineralization: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b084505#cost-effectiveness-analysis-of-calcium-sucrose-phosphate-versus-other-remineralizing-agents>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com